

what is Albendazole sulfoxide-d7

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Compound Focus: Albendazole sulfoxide-d7

Cat. No.: S12888524

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Technical Specifications

The table below summarizes the core technical data for **Albendazole sulfoxide-d7**:

Property	Specification
CAS Number	2469575-37-7 [1] [2]
Unlabeled CAS	54029-12-8 [1] [2] [3]
Molecular Formula	C ₁₂ H ₈ D ₇ N ₃ O ₃ S [1] [2] [3]
Molecular Weight	288.37 g/mol [1] [2] [3]
Synonyms	Ricobendazole-d7; Albendazole oxide-d7; Albendazole Impurity B (EP)-d7 [1] [2] [3]
Appearance	Solid [4]
Melting Point	>180°C (dec.) [4]
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly) [4]
Storage	2-8°C (Refrigerator) [2] [4]

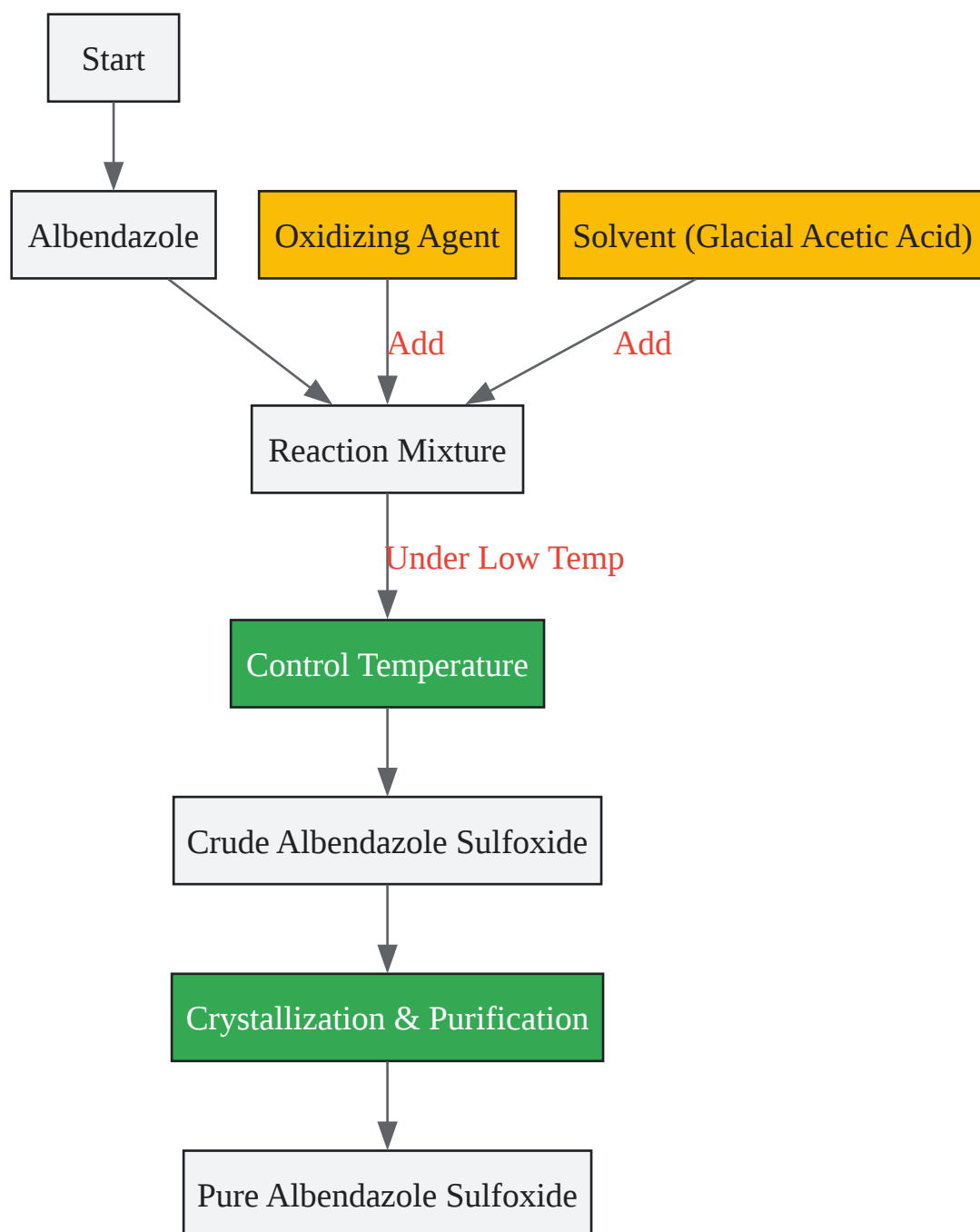
Property	Specification
Application	Deuterated Tracer; Internal Standard for NMR, GC-MS, or LC-MS [1] [3]

Primary Research Applications

- **Internal Standard for Bioanalysis:** Its primary use is as an internal standard in quantitative mass spectrometry (LC-MS/GC-MS) and NMR spectroscopy. The deuterium label provides a nearly identical chemical behavior to the non-deuterated Albendazole sulfoxide but a distinct mass difference, enabling highly accurate quantification of drug and metabolite levels in complex biological matrices like blood or tissue [1] [3].
- **Metabolic and Pharmacokinetic Tracer:** Researchers use **Albendazole sulfoxide-d7** to study the absorption, distribution, metabolism, and excretion (ADME) of Albendazole. The deuterium-carbon bond is stronger than the hydrogen-carbon bond, which can slow down specific metabolic pathways and increase the compound's stability. This allows for more detailed kinetic studies and helps identify and characterize metabolites [3].

Synthesis and Preparation Workflow

While the search results do not specify a synthesis protocol for the deuterated compound (**Albendazole sulfoxide-d7**) itself, its production likely involves introducing deuterium atoms in the final steps of synthesizing the non-deuterated Albendazole sulfoxide. The established synthesis method for the unlabeled compound provides a foundational understanding.



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Synthesis pathway for unlabeled Albendazole sulfoxide, the precursor for the deuterated form [5] [6].

Detailed Protocol for Unlabeled Albendazole Sulfoxide [5] [6]

- **Reaction Setup:** Albendazole is dissolved in glacial acetic acid as the reaction medium.

- **Oxidation:** The oxidizing agent, sodium metaperiodate (NaIO_4), is added to the solution. Other oxidizing agents like hydrogen peroxide (H_2O_2) can also be used according to patent literature [5].
- **Temperature Control:** The reaction is conducted under low-temperature conditions (typically $0-5^\circ\text{C}$) to suppress the over-oxidation to the sulfone impurity [6].
- **Work-up and Purification:** After the reaction is complete, the mixture is poured into ice water. The pH is adjusted to neutral or slightly basic using a sodium hydroxide solution. The resulting crude solid is collected, washed with water, and recrystallized from a suitable solvent like ethanol to achieve high purity ($>98\%$) [5] [6].

Key Synthesis Parameters

Parameter	Optimal Condition	Purpose/Rationale
Oxidizing Agent	Sodium Metaperiodate (NaIO_4) [6] or H_2O_2 [5]	Selective oxidation of sulfide to sulfoxide.
Solvent	Glacial Acetic Acid [6]	Serves as an effective reaction medium.
Temperature	Low Temperature (e.g., $0-5^\circ\text{C}$) [6]	Critical to prevent formation of Albendazole sulfone.
Yield	$>90\%$ [6]	High efficiency under optimized conditions.

Key Takeaways for Researchers

- **Essential for Quantification:** **Albendazole sulfoxide-d7** is a critical tool for reliable quantification in bioanalytical methods, ensuring data accuracy in preclinical and clinical studies [1] [3].
- **Synthesis Purity is Critical:** The synthesis of the parent sulfoxide requires precise control of temperature and oxidant to obtain a pure product free from the sulfone impurity, a consideration that also applies to producing a high-quality deuterated standard [6].

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References

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To cite this document: Smolecule. [what is Albendazole sulfoxide-d7]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b12888524#what-is-albendazole-sulfoxide-d7]

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